

Application Notes and Protocols for Octadecyl 4-chlorobenzenesulfonate as a Surfactant

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Compound of Interest

Compound Name: Octadecyl 4-chlorobenzenesulfonate

Cat. No.: B130724

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **Octadecyl 4-chlorobenzenesulfonate** (CAS 34184-41-3) is an organic compound with a molecular structure conducive to surface-active properties.^{[1][2]} It possesses a long, hydrophobic octadecyl (C18) tail and a polar, hydrophilic 4-chlorobenzenesulfonate head group. This amphiphilic nature classifies it as an anionic surfactant.^{[3][4][5]} Anionic surfactants are widely utilized in the pharmaceutical industry as wetting agents, emulsifiers, dispersants, and solubilizers to improve the formulation of poorly soluble drugs.^{[4][5]}

While **Octadecyl 4-chlorobenzenesulfonate** is commercially available, it is primarily documented as a chemical intermediate.^{[1][6]} Specific data regarding its performance as a surfactant, such as its critical micelle concentration (CMC) and Krafft point, are not readily available in the literature. Therefore, this document provides a comprehensive guide with detailed protocols for researchers to characterize its physicochemical properties and effectively utilize it in experimental settings.

Physicochemical Properties

The utility of a surfactant is defined by its physicochemical properties. For a novel or uncharacterized surfactant like **Octadecyl 4-chlorobenzenesulfonate**, these parameters must be determined experimentally.

- **Critical Micelle Concentration (CMC):** The CMC is the concentration at which surfactant monomers in a solution begin to self-assemble into micelles.[7][8] Above the CMC, properties like surface tension remain relatively constant.[7] Determining the CMC is crucial as it represents the minimum concentration needed to achieve maximum surface tension reduction and is the point where solubilization of hydrophobic substances within micelles begins.[9]
- **Krafft Point (Krafft Temperature):** This is the minimum temperature at which micelles can form. Below the Krafft point, the surfactant's solubility is lower than its CMC, and it may exist in a crystalline state. Experiments should be conducted above the Krafft point to ensure the surfactant is sufficiently soluble to form micelles.
- **Surface Tension Reduction:** A key characteristic of surfactants is their ability to lower the surface tension of a liquid, which is fundamental to their function in wetting, emulsification, and foaming.[10]

Table 1: Physicochemical Properties of **Octadecyl 4-chlorobenzenesulfonate** This table summarizes the known properties and provides fields for experimentally determined values.

Property	Value	Source / Method
Chemical Name	Octadecyl 4-chlorobenzenesulfonate	-
CAS Number	34184-41-3	[1][2]
Molecular Formula	C ₂₄ H ₄₁ ClO ₃ S	[1]
Molecular Weight	445.10 g/mol	[1]
Classification	Anionic Surfactant	Inferred from structure
Critical Micelle Conc. (CMC)	To be determined	Protocol 1: Surface Tension Method
Krafft Point	To be determined	Visual Temperature Titration
Surface Tension at CMC	To be determined	Protocol 1: Surface Tension Method
Solubility	To be determined in relevant solvents (e.g., Water, Ethanol, PBS)	Visual Inspection / Spectrophotometry

Experimental Workflow and Mechanism

The characterization and application of a novel surfactant follow a logical progression. The first step is to determine its fundamental properties, which then inform its use in formulation development.

Caption: Experimental workflow for characterizing and applying a novel surfactant.

Above the critical micelle concentration, surfactant molecules aggregate to form micelles, which can encapsulate poorly water-soluble (hydrophobic) drug molecules, thereby increasing their apparent solubility in the aqueous medium.

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